

# Domiphen bromide HPLC method validation ICH guidelines

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## Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

Cat. No.: S526505

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## HPLC Method Validation Summary for Domiphen Bromide

Validation Parameter	Experimental Protocol & Conditions	Results & Performance Data
<b>Analytical Procedure</b>	Chromatography: Inertsil ODS-3 column (C18); Mobile Phase: Acetonitrile/0.0116 M perchloric acid (70:30, v/v); Flow Rate: 2.0 mL/min; Detection: 275 nm; Injection Volume: 20 µL; Column Temperature: 25°C [1].	Successful separation of Domiphen Bromide from degradation products; analysis time <6 min [1].
<b>Linearity &amp; Range</b>	A series of standard solutions across the concentration range of 1.132–1000 µg/mL were analyzed. The peak area was plotted against concentration [1].	<b>Linearity:</b> $R^2 > 0.999$ [1].
<b>Accuracy</b>	Recovery studies were performed by spiking known amounts of Domiphen Bromide into a sample matrix (e.g., commercial formulation) at three different concentration levels [1].	<b>Recovery:</b> 98.8% to 99.76% [1].

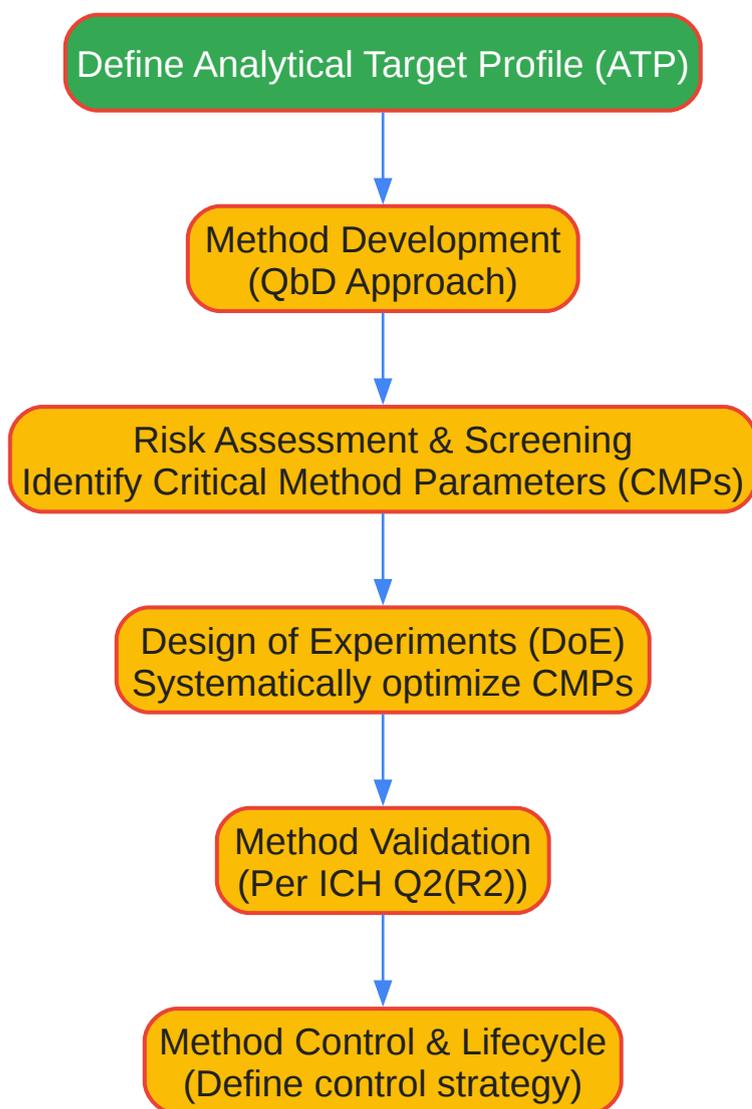
| **Precision** | **Repeatability (Intra-day)**: Multiple injections of homogeneous samples within one day. **Intermediate Precision (Inter-day)**: Analysis performed on different days [1]. | **Precision RSD**: < 2% for both intra-day and inter-day analyses [1]. | | **Specificity / Forced Degradation** | Sample solutions were subjected to stress conditions: Acid hydrolysis (e.g., HCl), base hydrolysis (e.g., NaOH), oxidative stress (e.g., H<sub>2</sub>O<sub>2</sub>), thermal, and photolytic. The method's ability to separate the analyte from degradation products was evaluated [1]. | The method effectively separated **Domiphen Bromide** from all degradation products. **Degradation**: Base hydrolysis (26.72%) > Acid hydrolysis (18.45%) > Oxidative stress (15.23%) [1]. | | **Robustness** | A Quality by Design (QbD) approach with a 2<sup>3</sup> full factorial Design of Experiments (DoE) was used. Critical parameters (acetonitrile ratio, flow rate, column temp.) were deliberately varied, and their effect on responses was statistically analyzed (ANOVA) [1]. | The method remained unaffected by small, deliberate variations in operational parameters, confirming its robustness [1]. | | **Sensitivity (LOD/LOQ)** | Limit of Detection (LOD) and Limit of Quantification (LOQ) were calculated based on the signal-to-noise ratio [1]. | **LOD**: 0.373 µg/mL **LOQ**: 1.132 µg/mL [1]. |

## Advanced Methodological and Regulatory Context

The developed method aligns with modern regulatory expectations and addresses specific chemical properties of **Domiphen Bromide**.

- **Quality by Design (QbD) & ICH Q14**: The method was developed using an Analytical QbD approach, which is highlighted in the updated **ICH Q14** guidelines [2]. This involved using statistical experimental design (DoE) to systematically optimize critical method parameters and define a "method operable design region," ensuring the method is robust by design, not just by testing [1] [2].
- **Stability-Indicating Property**: The forced degradation studies confirm the method is **stability-indicating**, meaning it can accurately measure **Domiphen Bromide** even in the presence of its degradation products, which is a key ICH requirement for shelf-life determination [1].
- **Critical Stability Insight**: A key finding from stress studies is **Domiphen Bromide**'s particular susceptibility to **bromination under oxidative stress**, where the bromide counter-ion can oxidize to bromine and react with the aromatic ring [3]. This underscores the importance of the stability-indicating assay to monitor for such specific impurities.
- **Sustainability Assessment**: The method's environmental impact was evaluated using multiple greenness assessment tools (NEMI, AGREE, GAPI), aligning with the growing emphasis on green analytical chemistry [1].

The following workflow outlines the key stages of analytical procedure development and validation, reflecting the QbD principles applied in the **Domiphen Bromide** method.



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## References

1. Robust RP-HPLC Method for the Analysis of Domiphen ... [[link.springer.com](https://link.springer.com)]
2. Analytical quality by design (AQbD) in the ICHQ14 ... [[semanticscholar.org](https://www.semanticscholar.org)]

3. Stressed degradation studies of domiphen bromide by LC ... [sciencedirect.com]

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